

Personal protective equipment for handling 3-Octyn-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Octyn-1-ol

Cat. No.: B076992

[Get Quote](#)

Essential Safety and Handling Guide for 3-Octyn-1-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-Octyn-1-ol**, ensuring the well-being of laboratory personnel and adherence to safety standards. Procedural, step-by-step guidance is offered to directly address operational questions concerning personal protective equipment, handling, and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

3-Octyn-1-ol is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} It is also classified as a combustible liquid. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166, or chemical safety goggles.[1]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemically resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly after.[1][3]	Prevents skin contact, which can cause irritation.[1][2]
Respiratory Protection	Use a respirator with a type ABEK (EN14387) filter or equivalent.[4]	Necessary when working in poorly ventilated areas or when vapor/mist concentrations are high to prevent respiratory tract irritation.[1][2]
Body Protection	Lab coat or impervious clothing.[1]	Protects against accidental skin contact and contamination of personal clothing.

Chemical and Physical Properties

Understanding the physical and chemical properties of **3-Octyn-1-ol** is crucial for safe handling and storage.

Property	Value
CAS Number	14916-80-4[1]
Molecular Formula	C ₈ H ₁₄ O[2]
Molecular Weight	126.20 g/mol [2]
Appearance	Clear, colorless to pale yellow liquid.[5][6]
Density	0.880 g/mL at 25 °C[4][7]
Boiling Point	86-88 °C at 9 mmHg[7]
Flash Point	>230°F (>110°C)[7]
Solubility	Soluble in water.[7]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents and exposure.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][8]
- Avoid breathing vapors or mist.[1]
- Prevent contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[8] No smoking.
- Use only non-sparking tools.[9]
- Ground/bond container and receiving equipment to prevent static discharge.[9]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][8]

- Keep containers tightly closed when not in use.[1][8]
- Store away from incompatible materials such as strong oxidizing agents and acid anhydrides.[8]

Emergency and First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[1]

Spill and Disposal Plan

Proper management of spills and waste is essential for laboratory and environmental safety.

Spill Response:

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel from the spill area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[8][9]

- **Contain Spill:** Use an inert absorbent material such as sand, vermiculite, or a commercial sorbent to contain the spill.^[1]^[5]
- **Collect Waste:** Wearing appropriate PPE, use non-sparking tools to collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.^[3]
- **Decontaminate:** Clean the spill area thoroughly.

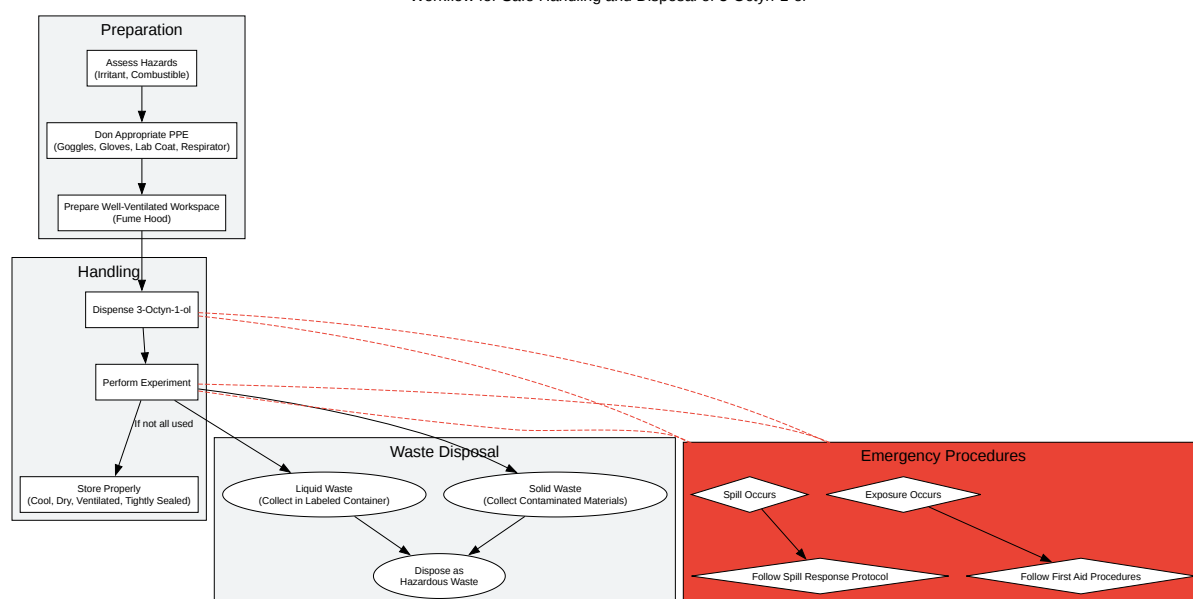
Waste Disposal:

- **3-Octyn-1-ol** must be disposed of as hazardous waste.^[1] Do not dispose of it down the drain.^[1]
- **Liquid Waste:** Collect in a designated, properly labeled, and sealed container for hazardous chemical waste.^[3]
- **Solid Waste:** Contaminated items such as gloves, absorbent paper, and pipette tips must be collected in a designated container for solid hazardous waste.^[3]
- **Empty Containers:** Triple-rinse empty containers with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as liquid hazardous waste.^[3]

Procedural Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Octyn-1-ol**.

Workflow for Safe Handling and Disposal of 3-Octyn-1-ol



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling and disposal of **3-Octyn-1-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 3-Octyn-1-ol | C₈H₁₄O | CID 84694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. 3-Octyn-1-ol 97 14916-80-4 [sigmaaldrich.com]
- 5. Page loading... [guidechem.com]
- 6. 3-Octyn-1-ol, 3-Octynol, Oct-3-yn-1-ol, 3-Octyne-1-ol, 1-Butyl-2-(2-hydroxyethyl)acetylene, 14916-80-4, (3Z)-octen-1-ol, Octyne, Mumbai, India [jaydevchemicals.com]
- 7. 3-Octyn-1-ol [chembk.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Octyn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076992#personal-protective-equipment-for-handling-3-octyn-1-ol\]](https://www.benchchem.com/product/b076992#personal-protective-equipment-for-handling-3-octyn-1-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com